

Essential Safety and Operational Guide for Handling p-Toluenesulfonic Anhydride

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Compound of Interest

Compound Name: *p-Toluenesulfonic anhydride*

Cat. No.: B1293672

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **p-Toluenesulfonic anhydride**. The following procedures for handling, storage, and disposal are designed to ensure a safe laboratory environment.

Hazard Identification and Classification

p-Toluenesulfonic anhydride is classified as a hazardous chemical that can cause severe skin burns and serious eye damage.^{[1][2][3][4][5]} It is also corrosive to metals.^[5]

Hazard Classification	Category
Skin Corrosion/Irritation	Category 1B ^[1]
Serious Eye Damage/Irritation	Category 1 ^[1]
Corrosive to Metals	Category 1 ^[5]

Physical and Chemical Properties

Property	Value	Reference
Chemical Formula	C14H14O5S2	[2]
Molecular Weight	326.38 g/mol	[2][6]
Appearance	White to off-white crystalline powder/solid	[2][6][7]
Melting Point	121 - 127 °C	[2]
Boiling Point	478.0 ± 48.0 °C (Predicted)	[2]
Solubility	Insoluble in water; Soluble in organic solvents like acetone and ethyl acetate.	[7]

Operational Plan: Step-by-Step Handling Procedure Engineering Controls and Preparation

- Ventilation: Always handle **p-Toluenesulfonic anhydride** in a well-ventilated area, preferably within a chemical fume hood to avoid dust formation and inhalation.[2][8]
- Eyewash and Safety Shower: Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.[1]
- Avoid Incompatibilities: Keep the chemical away from strong oxidizing agents and moisture, as it is moisture-sensitive.[2][8]

Required Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory to prevent any contact with the substance.

Protection Type	Specific Equipment	Standards/Notes
Eye and Face Protection	Chemical safety goggles or a face shield. [5] [8]	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166. [4] [8]
Skin Protection	Acid-resistant gloves (e.g., nitrile rubber) and protective clothing, such as a lab coat or coveralls, to prevent skin exposure. [4] [8] [9]	Gloves should be inspected before use and disposed of properly after handling. [5]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if dust is generated. [1] [4]	For small-scale laboratory use, a particle-filtering half mask (EN149:2001) is recommended. [4]

Handling and Use

- Avoid creating dust when handling the solid.[\[2\]](#)[\[5\]](#)
- Do not breathe in dust, fumes, or vapors.[\[1\]](#)[\[5\]](#)
- Prevent contact with skin, eyes, and clothing.[\[1\]](#)
- Wash hands thoroughly after handling the substance.[\[1\]](#)

Storage

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)[\[8\]](#)
- Keep the container tightly closed to protect it from moisture.[\[2\]](#)[\[8\]](#)
- Store under an inert gas atmosphere.[\[2\]](#)
- The storage area should be locked.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Emergency and Disposal Plans

First Aid Measures

Immediate medical attention is required for all exposure routes.[1][4]

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids.[1][2][4] Remove contact lenses if present and easy to do so.[2][3] Seek immediate medical attention.[1][4]
Skin Contact	Immediately remove all contaminated clothing and shoes.[2][3] Wash the affected area with soap and plenty of water for at least 15 minutes.[1][8] Seek immediate medical attention.[1][4]
Inhalation	Move the person to fresh air.[1][2] If the person is not breathing, provide artificial respiration.[1][2] Seek immediate medical attention.[1][4]
Ingestion	Do NOT induce vomiting.[1][2][4] Rinse the mouth with water.[2] If the person is conscious, have them drink plenty of water.[1] Never give anything by mouth to an unconscious person.[2][5] Call a physician or Poison Control Center immediately.[1][2][3]

Spill and Leak Procedures

- Evacuate: Evacuate non-essential personnel from the spill area.[2]
- Ventilate: Ensure adequate ventilation.[2]
- Containment: Wearing appropriate PPE, sweep or shovel the spilled solid material.[1][2] Avoid creating dust.[2]
- Collection: Place the spilled material into a suitable, labeled, and closed container for disposal.[1][2]

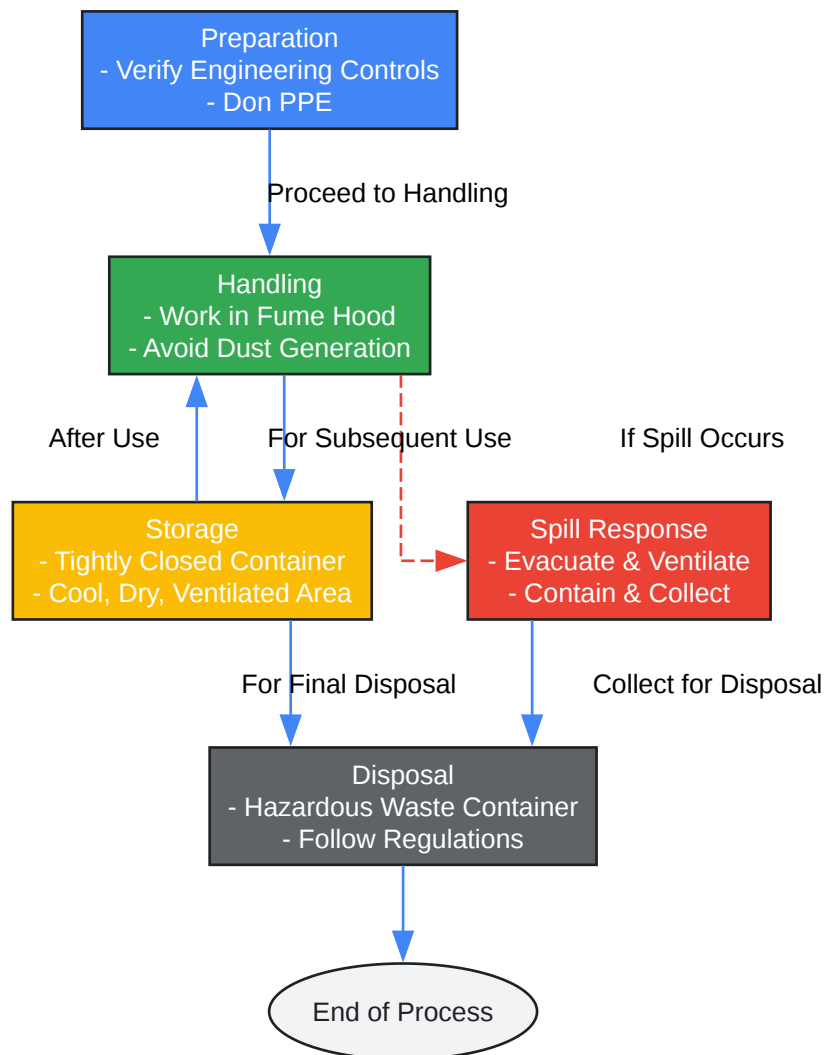
- Cleanup: Clean the spill area thoroughly.

Disposal Plan

Dispose of **p-Toluenesulfonic anhydride** and any contaminated materials as hazardous waste.^[1] All disposal practices must be in accordance with local, regional, national, and international regulations.^[3] Do not allow the product to enter drains.^[2]

Workflow for Safe Handling of p-Toluenesulfonic Anhydride

Safe Handling Workflow for p-Toluenesulfonic Anhydride



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Caption: Workflow for the safe handling of **p-Toluenesulfonic anhydride** from preparation to disposal.

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